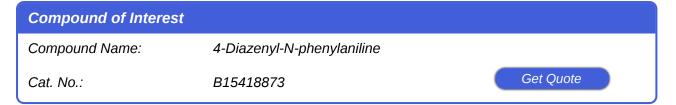


# Application Notes and Protocols for 4-Diazenyl-N-phenylaniline in Dye Chemistry

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## Introduction

**4-Diazenyl-N-phenylaniline**, more commonly known as 4-Aminoazobenzene, p-Aminoazobenzene, or by its Colour Index name, C.I. Solvent Yellow 1, is a significant monoazo compound.[1][2] With the CAS Registry Number 60-09-3, this yellow crystalline solid is a foundational molecule in dye chemistry.[1][3] Its primary applications lie in its use as a solvent dye and, more critically, as a key intermediate in the synthesis of a wide array of other dyes, including disperse, acid, and diazo dyes.[4][5] This document provides detailed application notes and experimental protocols for researchers, scientists, and professionals in drug development and materials science.

# **Physicochemical and Spectral Properties**

4-Aminoazobenzene appears as yellow to orange crystalline needles or powder.[2][6] It is sparingly soluble in water but shows good solubility in organic solvents such as ethanol, acetone, and benzene.[3][6] The compound is stable under standard conditions but can degrade upon prolonged exposure to light.[6]

Table 1: Physicochemical Properties of 4-Aminoazobenzene



Property	Value	Reference(s)
Chemical Formula	C12H11N3	[6][7]
Molecular Weight	197.24 g/mol	[1][6][7]
Melting Point	123-126 °C	[2][3]
Boiling Point	>360 °C	[2][3]
Appearance	Yellow to orange crystalline powder/needles	[2][6]
Water Solubility	29.59 mg/L (at 25 °C)	[2][3]
Solubility	Soluble in ethanol, ether, chloroform, benzene	[3]

Table 2: Spectral Properties of 4-Aminoazobenzene

Spectral Data	Wavelength (λmax) / Wavenumber (cm <sup>-1</sup> )	Solvent / Medium	Reference(s)
UV-Vis Absorption	384 nm	Ethanol	[1]
UV-Vis Absorption	395 nm	Acetonitrile	[8]
Major IR Peaks (KBr)	2375, 1475, 1400, 630 cm <sup>-1</sup>	KBr	[9]

# Applications in Dye Chemistry As a Disperse Dye for Synthetic Fibers

4-Aminoazobenzene and its derivatives are classified as non-ionic disperse dyes, making them suitable for dyeing hydrophobic synthetic fibers like polyester, nylon, and acetate.[5] Disperse dyes function by penetrating the amorphous regions of the polymer fibers at high temperatures. [10] The dyeing process for polyester typically requires high temperatures (around 130°C) and pressure, or the use of a carrier to facilitate dye uptake at lower temperatures.[5][10]



## As an Intermediate for Dye Synthesis

The primary role of 4-Aminoazobenzene is as a precursor for more complex dye structures.[5] The primary amino group (-NH<sub>2</sub>) is readily diazotized and coupled with various aromatic compounds (coupling components) to produce a vast range of azo dyes with different colors and properties. This versatility makes it a staple in the textile, printing, and leather industries. [11]

Table 3: Fastness Properties of Representative Disperse Dyes on Polyester

Dye Name	CAS No.	Light Fastness (Grade 1-8)	Wash Fastness (Grade 1-5)	Rubbing Fastness (Grade 1-5)
Solvent Yellow 160:1	94945-27-4	6-7	-	-
Disperse Yellow 211	-	Good to Excellent	Good to Excellent	Good to Excellent
Solvent Yellow 82	12227-67-7	7	-	-
Solvent Yellow 114	-	6-8	-	-

Note: Fastness properties can vary depending on the dyeing process, depth of shade, and substrate.[12][13][14][15]

# Experimental Protocols Protocol for Synthesis of 4-Aminoazobenzene

This protocol describes a common method for synthesizing 4-Aminoazobenzene via the diazotization of aniline and subsequent coupling with aniline in an acidic medium.[16]

#### Materials:

Aniline



- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Glacial Acetic Acid
- Distilled Water
- Ice
- Carbon Tetrachloride (for recrystallization)

## Equipment:

- Beakers
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and flask
- Filter paper

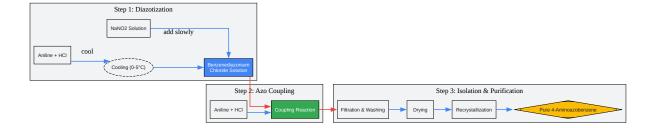
## Procedure:

- Preparation of Benzenediazonium Chloride:
  - In a beaker, combine 10 mL of concentrated HCl and 20 mL of water.
  - Add 4.5 mL of aniline to the acidic solution and stir until a clear solution is obtained.
  - Cool the beaker in an ice bath to 5 °C.[16]
  - In a separate beaker, dissolve 4 g of sodium nitrite in 20 mL of water.
  - Slowly add the sodium nitrite solution to the cooled aniline solution with constant stirring, maintaining the temperature at or below 5 °C. This process, known as diazotization, forms benzenediazonium chloride.[16]



## • Coupling Reaction:

- In a separate beaker, prepare a solution of 4 mL of aniline in 4 mL of hydrochloric acid.
- Slowly add the aniline solution to the freshly prepared benzenediazonium chloride solution with vigorous stirring.[16]
- A yellow precipitate of 4-Aminoazobenzene (aniline yellow) will form.[16]
- Isolation and Purification:
  - Filter the yellow precipitate using a Buchner funnel.
  - Wash the crude product with cold water.
  - Dry the crude sample between folds of filter paper.
  - For purification, recrystallize the crude product from a suitable solvent like carbon tetrachloride to obtain pure 4-Aminoazobenzene.[16]



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Caption: Synthesis workflow for 4-Aminoazobenzene.

# Protocol for Dyeing Polyester Fabric with a Disperse Dye

This protocol outlines the high-temperature, high-pressure (HT/HP) method for dyeing polyester fabric with a disperse dye derived from or similar to 4-Aminoazobenzene.[10]

#### Materials:

- Polyester fabric
- Disperse dye (e.g., a derivative of 4-Aminoazobenzene)
- Dispersing agent
- Acetic acid (to control pH)
- Sodium hydrosulfite and Sodium hydroxide (for reduction clearing)
- Non-ionic detergent

## Equipment:

- High-temperature, high-pressure dyeing machine
- Beakers
- pH meter
- Heating and stirring apparatus

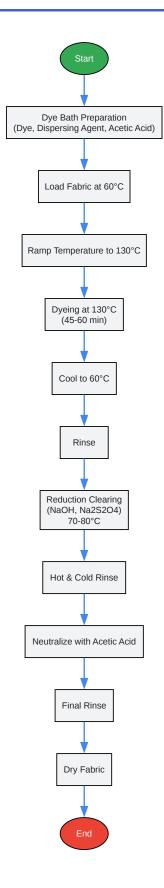
#### Procedure:

- Dye Bath Preparation:
  - Prepare a paste of the disperse dye (e.g., 1-2% on weight of fabric) with a dispersing agent (e.g., 1-3 g/L).[10][17]



- Add this paste to the required volume of water in the dyeing machine to achieve the desired liquor ratio (e.g., 10:1).
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[10]
- Dyeing Cycle:
  - Introduce the polyester fabric into the dye bath at approximately 60°C and run for 15 minutes.[10]
  - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.
  - Hold the temperature at 130°C for 45-60 minutes to allow for dye penetration and fixation.
     [10][17]
  - Cool the dye bath down to 60°C.[10]
  - Drain the dye bath and rinse the fabric.
- Reduction Clearing (Post-treatment):
  - Prepare a fresh bath containing 2 g/L sodium hydroxide and 2 g/L sodium hydrosulfite.[17]
  - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed surface dye.[17]
  - Rinse the fabric thoroughly with hot and then cold water.
- Final Rinsing and Drying:
  - Neutralize the fabric with a dilute solution of acetic acid (1 g/L) for 5 minutes at 40°C.[17]
  - Perform a final rinse with water.
  - Dry the dyed fabric.





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Caption: High-temperature dyeing process for polyester.



## Safety and Handling

4-Aminoazobenzene is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin, and can cause irritation to the eyes, skin, and respiratory system.[3] It is also suspected of causing cancer. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. All procedures should be conducted in a well-ventilated fume hood. Dispose of waste according to institutional and local regulations.[3]

## Conclusion

**4-Diazenyl-N-phenylaniline** (4-Aminoazobenzene) is a versatile and important compound in dye chemistry. Its utility as both a standalone disperse dye and a precursor for a wide range of other azo dyes makes it a subject of continuous interest for researchers in materials science and chemical synthesis. The protocols and data presented provide a comprehensive guide for its synthesis and application in dyeing synthetic fibers.

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